

Acid Red 186 molecular structure and formula.

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Compound of Interest

Compound Name: Acid Red 186

Cat. No.: B1585011

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An In-depth Technical Guide to Acid Red 186

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, and physicochemical properties of **Acid Red 186** (C.I. 18810). It also details the experimental protocols for its synthesis and analysis, designed for researchers, scientists, and professionals in drug development and related fields.

Molecular Structure and Formula

Acid Red 186 is a metallized acid dye, belonging to the single azo, metal complex class of colorants.^[1] While the uncomplexed disodium salt of the azo ligand has a molecular formula of $C_{20}H_{14}N_4Na_2O_8S_2$, the final commercial dye is a chromium complex. The manufacturing process involves the chelation of the azo dye with a chromium ion.^[1] This results in a more stable and lightfast dye. The widely accepted molecular formula for the chromium complex is $C_{20}H_{12}CrN_4NaO_8S_2$.

The synthesis involves the diazotization of 4-amino-3-hydroxynaphthalene-1-sulfonic acid, which is then coupled with 1-(3-sulfophenyl)-3-methyl-5-pyrazolone.^[1] The resulting azo compound acts as a bidentate ligand, coordinating with a chromium(III) ion.

Caption: Molecular structure of **Acid Red 186** chromium complex.

Quantitative Data

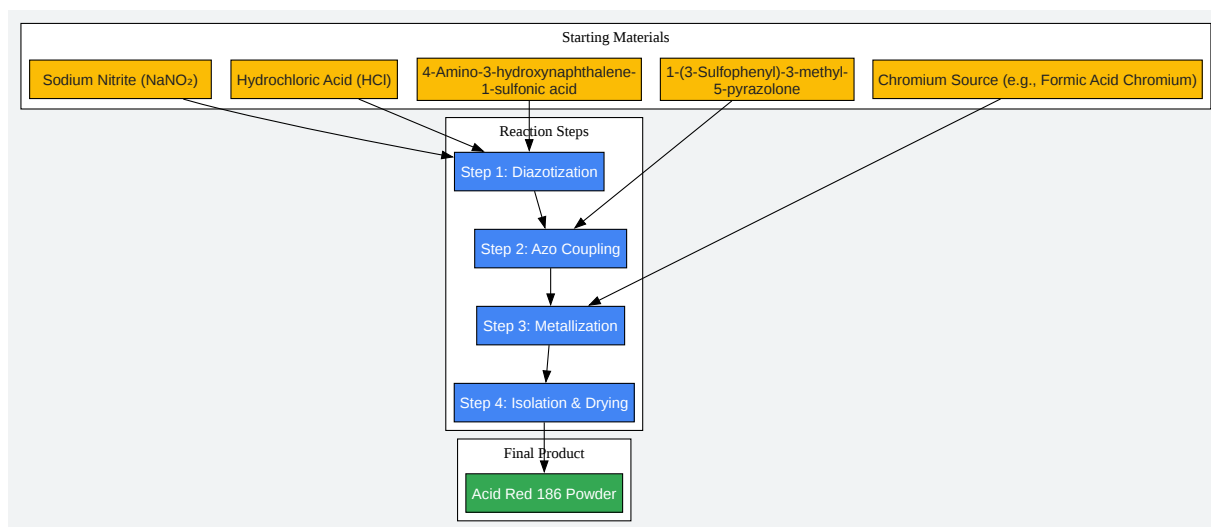
The following table summarizes the key physicochemical properties of **Acid Red 186**.

Property	Value	Reference(s)
C.I. Name	Acid Red 186	[1]
C.I. Number	18810	[1][2]
CAS Number	52677-44-8	[1][2]
Molecular Formula	C ₂₀ H ₁₂ CrN ₄ NaO ₈ S ₂	
Molecular Weight	575.44 g/mol	
Appearance	Purplish-red powder	[3]
λ _{max}	510 nm	[4][5]
Solubility	Soluble in water; slightly soluble in ethanol and acetone; insoluble in toluene	[1][3]
pH Stability	Expected to be most stable in the pH range of 5-13	[6]
Lightfastness (AATCC)	6 (on a scale of 1-8)	[6]

Experimental Protocols

The industrial synthesis of **Acid Red 186** is a multi-step process involving diazotization, azo coupling, and metallization.[1]

Workflow for the Synthesis of **Acid Red 186**



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